

Proper Disposal of 2-Nitrodibenzofuran: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 2-Nitrodibenzofuran

Cat. No.: B152082

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This document provides essential safety and logistical information for the proper disposal of **2-Nitrodibenzofuran**, intended for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and environmental protection.

I. Understanding the Hazards

2-Nitrodibenzofuran is a chemical compound that presents several hazards. It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation. Furthermore, it is harmful to aquatic life with long-lasting effects. Proper handling and disposal are therefore imperative to mitigate these risks.

II. Quantitative Data Summary

A summary of the key quantitative data for **2-Nitrodibenzofuran** is provided in the table below. This information is critical for understanding the physical properties and potential hazards of the compound.

Property	Value	Source
Melting Point	42 - 44 °C (108 - 111 °F)	
Boiling Point	153 °C (307 °F) at 31 hPa	
Autoignition Temperature	200 °C (392 °F)	

III. Personal Protective Equipment (PPE)

Before handling **2-Nitrodibenzofuran**, ensure the following personal protective equipment is worn:

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Wear appropriate protective gloves.
- Skin and Body Protection: Wear suitable protective clothing to prevent skin contact.
- Respiratory Protection: In case of insufficient ventilation, wear a suitable respiratory instrument.

IV. Spill Management

In the event of a spill, follow these procedures:

- Evacuate: Keep unnecessary personnel away from the spill area.^[1]
- Ventilate: Ensure adequate ventilation.^[2]
- Containment: Prevent the spill from entering drains, waterways, or soil.^[2]^[3] Cover drains.
- Cleanup: For small spills, absorb with an inert, non-combustible material like dry sand.^[4] Collect the material and place it in a suitable container for disposal.^[4]
- Decontamination: Clean the affected area thoroughly.

V. Disposal Procedure

The disposal of **2-Nitrodibenzofuran** must be conducted in accordance with all applicable federal, state, and local regulations.[5] Chemical waste generators must ensure complete and accurate classification of the waste.[5]

Step 1: Waste Collection and Segregation

- Collect waste **2-Nitrodibenzofuran** and any contaminated materials (e.g., absorbent pads, gloves) in a designated, properly labeled, and sealed container.[6][7]
- The container must be made of a compatible material and kept closed except when adding waste.[7][8]
- Store the waste container in a designated satellite accumulation area, away from incompatible materials such as strong oxidizing agents.[5][6]

Step 2: Labeling

- Clearly label the waste container with "Hazardous Waste" and the chemical name "**2-Nitrodibenzofuran**".[8] The label should also indicate the associated hazards (e.g., Harmful, Irritant, Environmental Hazard).

Step 3: Arrange for Professional Disposal

- Contact a licensed hazardous waste disposal company to arrange for pickup and disposal.[9] Do not attempt to treat or dispose of the chemical waste yourself without proper training and facilities.
- Provide the disposal company with the Safety Data Sheet (SDS) for **2-Nitrodibenzofuran**.

Disclaimer: No specific, validated experimental protocol for the neutralization or chemical deactivation of **2-Nitrodibenzofuran** was found in the searched literature. The disposal procedure outlined above is based on general best practices for the management of hazardous chemical waste. Always consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.

VI. Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **2-Nitrodibenzofuran**.

Caption: Workflow for the proper disposal of **2-Nitrodibenzofuran**.

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- To cite this document: BenchChem. [Proper Disposal of 2-Nitrodibenzofuran: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b152082#2-nitrodibenzofuran-proper-disposal-procedures>]

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